

Structure-Activity Relationship of Diphenylborinic Acid Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: *Diphenylborinic acid*

CAS No.: 2622-89-1

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For Researchers, Scientists, and Drug Development Professionals

Diphenylborinic acid and its derivatives have emerged as a versatile scaffold in medicinal chemistry, demonstrating a wide range of biological activities. This guide provides a comparative analysis of their structure-activity relationships (SAR), with a focus on their anticancer and antimicrobial properties. The information presented herein is supported by experimental data to aid in the rational design of novel therapeutic agents.

Anticancer Activity: Targeting Key Cellular Processes

Diphenylborinic acid derivatives have shown significant promise as anticancer agents by modulating critical pathways involved in cancer cell proliferation and survival. This section compares the efficacy of different derivatives in inhibiting tubulin polymerization and store-operated calcium entry (SOCE).

Inhibition of Tubulin Polymerization

A series of boronic acid analogs of combretastatin A-4 (a potent inhibitor of tubulin polymerization) have been synthesized and evaluated for their cytotoxic effects. The half-maximal inhibitory concentration (IC₅₀) values for tubulin polymerization and cytotoxicity in MCF-7 breast cancer cells are presented below.

Compound	Modification	Tubulin Polymerization IC ₅₀ (μM)	Cytotoxicity (MCF-7) IC ₅₀ (μM)	Reference
CA-4	-	2.4	0.003	[1]
Analog 4	Boronic acid chalcone analog	Weakly active	0.9	[1]
Analog 6	Chalcone analog	Comparable to CA-4	3-4 fold less active than CA-4	[1]
Analog 8c	Boronic acid at para position	10	< 1	
Analog 18	Boronic acid analog of phenstatin	Less effective than phenstatin	Modest increase vs. phenstatin	

Key SAR Insights:

- The placement of the carbonyl group adjacent to the trimethoxybenzene A-ring in chalcone analogs results in more active compounds.[\[1\]](#)
- A methoxy group on the C ring is critical for maintaining potent activity in combretastatin A-4 analogs.
- Replacing the C phenyl ring with a pyridine ring leads to a significant decrease in activity.

Inhibition of Store-Operated Calcium Entry (SOCE)

2-Aminoethyl diphenylborinate (2-APB) and its derivatives are well-characterized modulators of SOCE, a crucial pathway for calcium signaling that is often dysregulated in cancer. Inhibition of SOCE can disrupt cancer cell proliferation and survival. The IC₅₀ values for SOCE inhibition by 2-APB and two of its more potent derivatives are compared below.

Compound	SOCE Inhibition IC ₅₀	Reference
2-APB	4.8 ± 0.6 μM	[2]
DPB162-AE	27 ± 2 nM	[2]
DPB163-AE	42 ± 3 nM	[2]

Key SAR Insights:

- Structural modifications to the 2-APB scaffold can lead to a more than 100-fold increase in potency for SOCE inhibition.[2]
- Some 2-APB analogs exhibit a purely inhibitory effect on SOCE, unlike the bimodal (activation at low concentrations, inhibition at high concentrations) effect of 2-APB itself.[2]

Antimicrobial Activity

Halogenated phenylboronic acids, close structural relatives of **diphenylborinic acid**, have demonstrated notable antibacterial and antibiofilm activity. The minimum inhibitory concentrations (MIC) against pathogenic *Vibrio* species are presented below.

Compound	Target Microorganism	MIC (μg/mL)	Reference
3,5-diiodo-2-methoxyphenylboronic acid (DIMPBA)	<i>Vibrio parahaemolyticus</i>	100	[3][4]
2-fluoro-5-iodophenylboronic acid (FIPBA)	<i>Vibrio parahaemolyticus</i>	100	[3][4]

Key SAR Insights:

- Halogenation of the phenyl ring appears to be a key factor for the antimicrobial activity of phenylboronic acid derivatives.[\[3\]](#)[\[4\]](#)
- These compounds not only inhibit planktonic cell growth but also prevent biofilm formation.
[\[3\]](#)[\[4\]](#)

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below to facilitate reproducibility and further investigation.

MTT Assay for Cytotoxicity

This protocol is used to assess the cytotoxic effects of the **diphenylborinic acid** derivatives on cancer cell lines.

Materials:

- 96-well plates
- Cancer cell line of interest (e.g., MCF-7)
- Complete culture medium
- **Diphenylborinic acid** derivatives (dissolved in a suitable solvent, e.g., DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of SDS in HCl)
- Microplate reader

Procedure:

- Seed cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium and incubate for 24 hours.

- Prepare serial dilutions of the test compounds in culture medium.
- Remove the medium from the wells and add 100 μ L of the compound dilutions. Include a vehicle control (medium with the same concentration of solvent used to dissolve the compounds).
- Incubate the plate for the desired exposure time (e.g., 48 or 72 hours).
- Add 10 μ L of MTT solution to each well and incubate for 4 hours at 37°C.[5]
- After the incubation, add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.[5]
- Read the absorbance at a wavelength of 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value.

Tubulin Polymerization Assay

This assay measures the ability of compounds to inhibit the polymerization of tubulin into microtubules.

Materials:

- Tubulin (purified)
- General Tubulin Buffer (e.g., 80 mM PIPES, pH 6.9, 2 mM MgCl₂, 0.5 mM EGTA)
- GTP solution
- Test compounds
- 96-well plates (half-area plates recommended)
- Temperature-controlled microplate reader capable of reading absorbance at 340 nm

Procedure:

- Prepare a stock solution of tubulin in General Tubulin Buffer. Keep on ice.
- Prepare serial dilutions of the test compounds.
- In a pre-chilled 96-well plate on ice, add the test compounds to the respective wells.
- Initiate the polymerization reaction by adding the tubulin solution containing GTP to each well.
- Immediately transfer the plate to a microplate reader pre-warmed to 37°C.
- Measure the absorbance at 340 nm every minute for 60 minutes.
- The increase in absorbance corresponds to the rate of tubulin polymerization. Analyze the data to determine the IC50 values of the inhibitors.[6]

Store-Operated Calcium Entry (SOCE) Inhibition Assay

This assay measures the inhibition of SOCE in response to the depletion of intracellular calcium stores.

Materials:

- Cells expressing the components of the SOCE machinery (e.g., HEK293 cells)
- Calcium-sensitive fluorescent dye (e.g., Fura-2 AM)
- Physiological salt solution (PSS) with and without calcium
- Thapsigargin (SERCA pump inhibitor)
- Test compounds
- Fluorescence plate reader or microscope

Procedure:

- Load the cells with a calcium-sensitive dye (e.g., Fura-2 AM) in PSS.

- Wash the cells and pre-incubate with the test compounds in calcium-free PSS.
- Induce depletion of intracellular calcium stores by adding thapsigargin to the calcium-free PSS.
- Initiate SOCE by adding calcium-containing PSS to the wells.
- Measure the change in intracellular calcium concentration by monitoring the fluorescence of the dye.
- The inhibitory effect of the compounds on SOCE is determined by the reduction in the calcium influx compared to the control.[\[7\]](#)

Minimum Inhibitory Concentration (MIC) Determination by Broth Microdilution

This protocol determines the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

Materials:

- 96-well microtiter plates
- Bacterial or fungal strains
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria)
- Test compounds
- Inoculum of the microorganism standardized to a specific concentration (e.g., 0.5 McFarland standard)
- Microplate reader or visual inspection

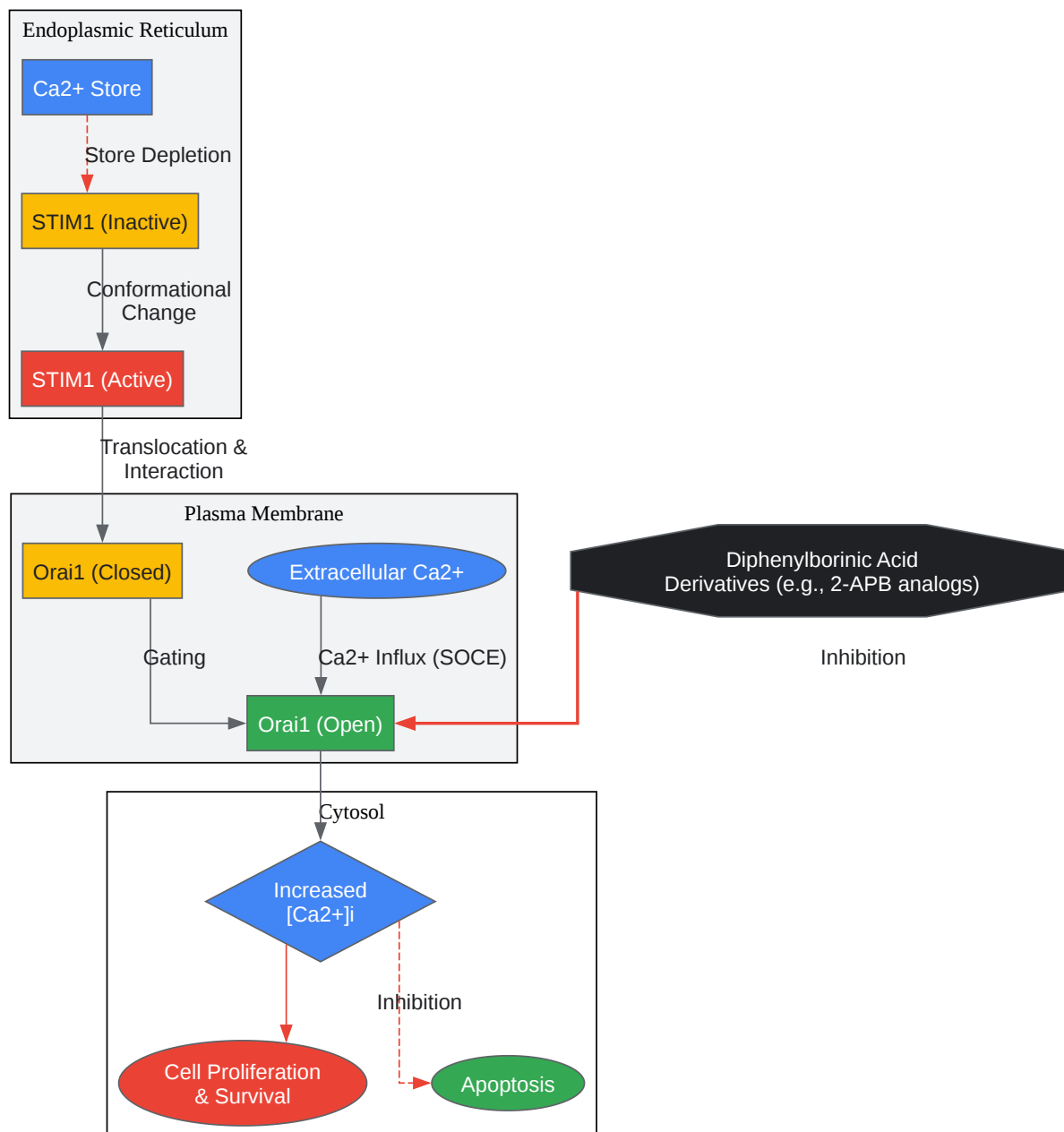
Procedure:

- Dispense the broth medium into all wells of a 96-well plate.

- Prepare a serial two-fold dilution of the test compound across the wells of the plate.
- Inoculate each well with a standardized suspension of the microorganism. Include a growth control (no compound) and a sterility control (no inoculum).
- Incubate the plate under appropriate conditions (e.g., 37°C for 18-24 hours for bacteria).
- The MIC is determined as the lowest concentration of the compound at which there is no visible growth of the microorganism.[\[8\]](#)[\[9\]](#)

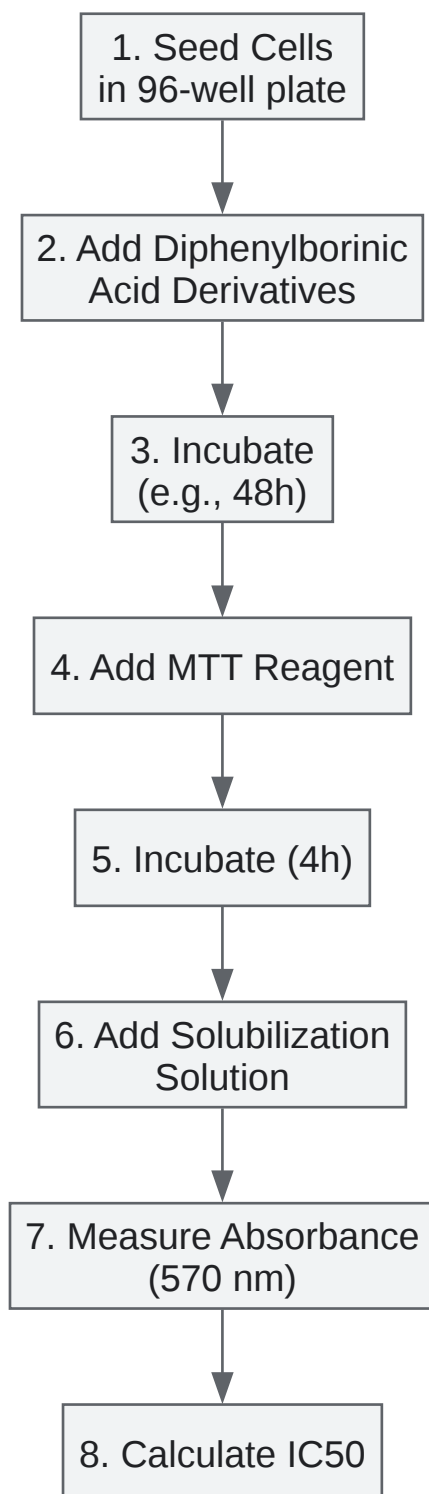
Visualizations

The following diagrams, generated using the DOT language, illustrate key pathways and workflows related to the structure-activity relationship studies of **diphenylborinic acid** derivatives.



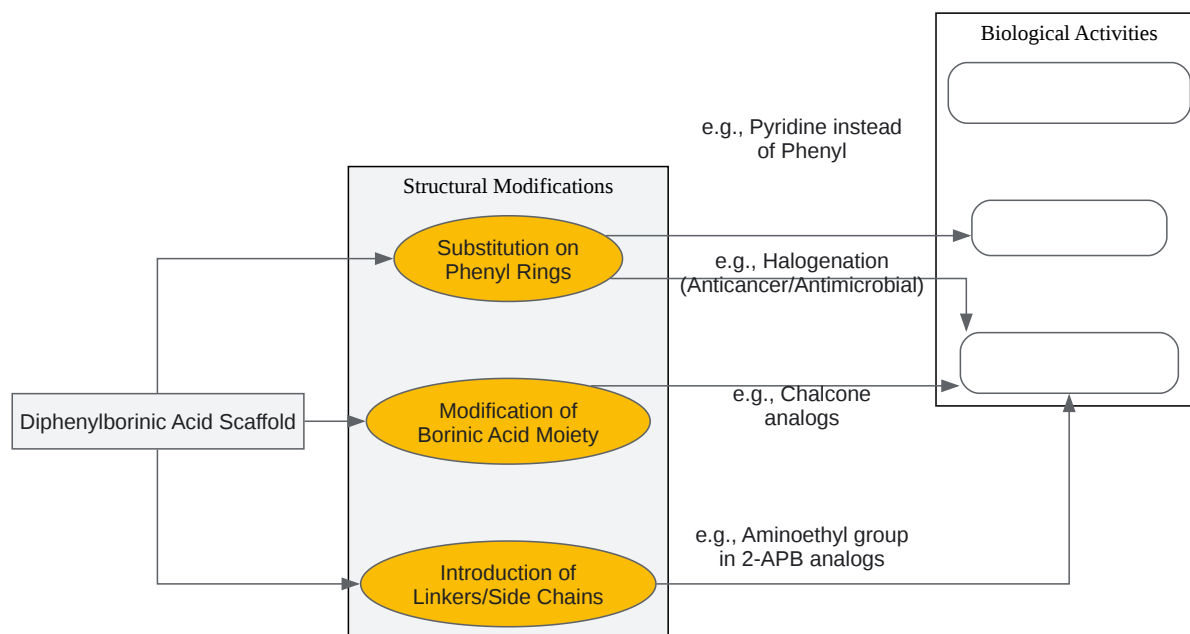
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Caption: SOCE signaling pathway and the inhibitory action of **diphenylborinic acid** derivatives.



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Caption: Experimental workflow for the MTT cytotoxicity assay.



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Caption: Logical relationships in the SAR of **diphenylborinic acid** derivatives.

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